

The Solubility Profile of Triethylmethylammonium Methyl Carbonate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Triethylmethylammonium methyl carbonate*

Cat. No.: *B050297*

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This technical guide provides a comprehensive overview of the current understanding of the solubility of **triethylmethylammonium methyl carbonate** in organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on presenting the available qualitative information, general principles governing the solubility of related ionic liquids, and a standardized experimental protocol for determining solubility.

Introduction to Triethylmethylammonium Methyl Carbonate

Triethylmethylammonium methyl carbonate is an ionic liquid (IL) that has garnered interest for its potential applications as a catalyst and a green solvent. Its solubility in various media is a critical parameter for its practical use in chemical synthesis, purification, and formulation development. The structure of **triethylmethylammonium methyl carbonate**, consisting of a quaternary ammonium cation and a methyl carbonate anion, dictates its physicochemical properties, including its solubility profile. The ionic nature of the compound suggests a preference for polar solvents.^[1]

Qualitative Solubility Data

Direct, quantitative solubility data for **triethylmethylammonium methyl carbonate** in a range of pure organic solvents is not extensively reported in the available scientific literature.

However, some qualitative information has been published:

- **Polar Protic Solvents:** **Triethylmethylammonium methyl carbonate** is commercially available as a solution of approximately 50% in a methanol:water (2:3) mixture.^{[1][2]} This indicates good solubility in polar protic solvent systems. A patent describing a similar compound, octadecyltrimethyl ammonium methyl carbonate, also notes its solubility in water.^[3]

This information suggests that the ionic liquid is likely soluble in other polar solvents, but experimental verification is required to determine the extent of solubility.

Factors Influencing Solubility

The solubility of ionic liquids like **triethylmethylammonium methyl carbonate** is governed by several factors related to their structure and the properties of the solvent:

- **Cation and Anion Structure:** The nature of the ions plays a crucial role. For quaternary ammonium salts, the length of the alkyl chains on the cation can be modified to "tune" the solubility in different organic solvents.^[1] Shorter alkyl chains, as in the triethylmethylammonium cation, generally favor solubility in more polar solvents.
- **Solvent Polarity:** As a salt, **triethylmethylammonium methyl carbonate** is expected to be more soluble in polar solvents that can effectively solvate the cation and anion. This is consistent with its known solubility in a methanol-water mixture.
- **Hydrogen Bonding:** The ability of the solvent to act as a hydrogen bond donor or acceptor can significantly influence the solubility of ionic liquids. The methyl carbonate anion can act as a hydrogen bond acceptor.

Experimental Protocol for Solubility Determination

For researchers requiring quantitative solubility data, the following is a general experimental protocol for the determination of the solubility of **triethylmethylammonium methyl carbonate**

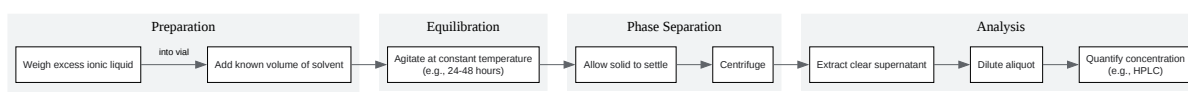
in organic solvents. This method is based on the isothermal equilibrium technique.

Materials and Equipment

- **Triethylmethylammonium methyl carbonate** (of known purity)
- Selected organic solvents (e.g., methanol, ethanol, acetonitrile, DMSO, THF, toluene)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath capable of maintaining a constant temperature (± 0.1 °C)
- Vials with airtight seals
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Evaporative Light Scattering Detector - ELSD) or another suitable analytical technique for quantification.
- Volumetric flasks and pipettes

Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of an ionic liquid in an organic solvent.



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Caption: Experimental workflow for solubility determination.

Detailed Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **triethylmethylammonium methyl carbonate** to a series of vials. The excess solid is necessary to ensure that the solution reaches saturation.
 - Accurately add a known volume or mass of the desired organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixtures for a sufficient period to ensure that equilibrium is reached (typically 24-48 hours). A preliminary study can be conducted to determine the optimal equilibration time.
- Phase Separation:
 - After equilibration, remove the vials from the shaker and allow the undissolved solid to settle.
 - To ensure complete separation of the solid and liquid phases, centrifuge the vials at a moderate speed.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a calibrated pipette.
 - Gravimetrically determine the mass of the withdrawn aliquot.
 - Dilute the aliquot with a suitable solvent to a concentration within the calibration range of the analytical instrument.

- Quantify the concentration of **triethylmethylammonium methyl carbonate** in the diluted sample using a pre-calibrated HPLC method or another appropriate analytical technique.
- Calculation of Solubility:
 - The solubility can be expressed in various units, such as g/100 g of solvent, g/L of solvent, or mole fraction.
 - For solubility in g/100 g of solvent:
 - $\text{Solubility} = (\text{mass of IL in aliquot} / \text{mass of solvent in aliquot}) * 100$

Conclusion

While specific quantitative data on the solubility of **triethylmethylammonium methyl carbonate** in a wide array of organic solvents is not readily available, its known solubility in polar protic mixtures and the general principles of ionic liquid chemistry suggest a preference for polar solvents. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a robust framework for their determination. Further research is needed to systematically evaluate and publish the solubility of this and other quaternary ammonium methyl carbonate ionic liquids to facilitate their broader application in science and industry.

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References

- 1. Triethylmethylammonium methyl carbonate | 113840-08-7 | Benchchem [benchchem.com]
- 2. Triethylmethylammonium Methyl Carbonate Solution ~50% In Methanol: Water (2:3) | 113840-08-7 | www.ottokemi.com [ottokemi.com]
- 3. US2635100A - Monoquaternary ammonium carbonates and their preparation - Google Patents [patents.google.com]

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